

Preparing Stock Solutions of GSK2188931B for Research Applications

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Compound of Interest

Compound Name: GSK2188931B

Cat. No.: B1191767

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Application Note and Protocol

For researchers, scientists, and drug development professionals, the accurate preparation of stock solutions is a critical first step in ensuring the reliability and reproducibility of experimental results. This document provides a detailed protocol for the preparation of stock solutions of **GSK2188931B**, a potent inhibitor of soluble epoxide hydrolase (sEH). Adherence to this protocol will help in achieving consistent concentrations for in vitro and in vivo studies.

Physicochemical and Storage Information

A summary of the key properties of **GSK2188931B** is presented in the table below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₂ BrF ₃ N ₆ O ₂	
Molecular Weight	503.32 g/mol	
Description	Potent soluble epoxide hydrolase (sEH) inhibitor.	
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	General laboratory practice
Short-term Storage	0 - 4 °C (days to weeks)	
Long-term Storage	-20 °C (months to years)	

Experimental Protocol: Preparation of a 10 mM GSK2188931B Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK2188931B** in Dimethyl Sulfoxide (DMSO). It is recommended to handle **GSK2188931B** and DMSO in a fume hood, wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.

Materials:

- **GSK2188931B** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- **Equilibration:** Allow the vial of **GSK2188931B** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weighing:** Tare a clean, dry microcentrifuge tube or vial on an analytical balance. Carefully weigh out the desired amount of **GSK2188931B** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.03 mg of the compound.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **GSK2188931B** powder. To continue the example, add 1 mL of DMSO.
- **Dissolution:** Cap the vial securely and vortex the solution until the **GSK2188931B** powder is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) may be used to aid dissolution if necessary, but observe the solution for any signs of degradation.

- Storage: Once dissolved, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage.

Calculation for Preparing a 10 mM Stock Solution:

To calculate the mass of **GSK2188931B** required to make a 10 mM stock solution, use the following formula:

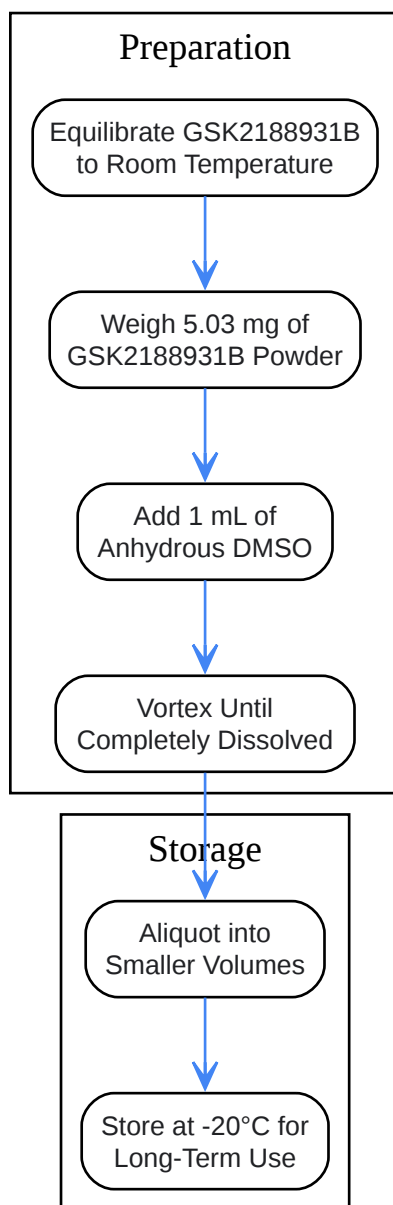
$$\text{Mass (g)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$$

- Molarity: 10 mM = 0.010 mol/L
- Volume: 1 mL = 0.001 L
- Molecular Weight: 503.32 g/mol

$$\text{Mass (g)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 503.32 \text{ g/mol} = 0.0050332 \text{ g} = 5.03 \text{ mg}$$

Experimental Workflow

The following diagram illustrates the step-by-step workflow for the preparation of the **GSK2188931B** stock solution.

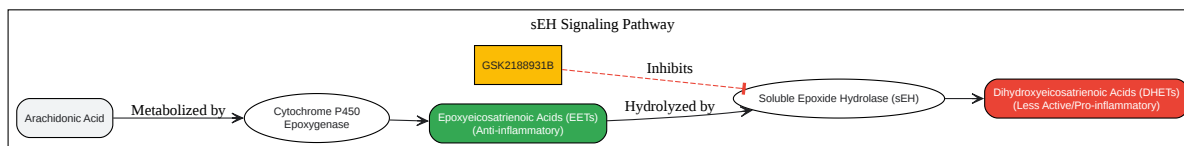


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Caption: Workflow for preparing a 10 mM **GSK2188931B** stock solution.

Soluble Epoxide Hydrolase (sEH) Signaling Pathway

GSK2188931B functions by inhibiting the soluble epoxide hydrolase (sEH) enzyme. This enzyme is a key player in the metabolism of anti-inflammatory lipid signaling molecules. The diagram below depicts the simplified signaling pathway affected by **GSK2188931B**.



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Caption: Inhibition of the sEH pathway by **GSK2188931B**.

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